

Safe Disposal of Delamanid-D4: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Delamanid-D4

Cat. No.: B8102985

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This document provides essential safety and logistical information for the proper disposal of **Delamanid-D4**, a deuterated form of Delamanid used in research and development. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to minimize environmental impact. **Delamanid-D4** is a pharmaceutical-related compound with unknown potency, and while it is not classified as a "Hazardous Chemical" under the OSHA Hazard Communication Standard, it should be handled with care.^[1] It is also noted to be very toxic to aquatic life with long-lasting effects.^[2]

Personal Protective Equipment (PPE) and Handling

Before handling **Delamanid-D4**, it is imperative to be equipped with the appropriate personal protective equipment. This includes:

- **Eye Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[1]
- **Hand Protection:** Protective gloves that have been inspected prior to use.^[1] Hands should be washed and dried after handling.^[1]
- **Body Protection:** Impervious clothing, which may include fire/flammable resistant garments.^{[1][2]}
- **Respiratory Protection:** While not always required, a suitable respirator should be used if dust or aerosols are generated.^[2]

Work should be conducted in a well-ventilated area, preferably with an appropriate exhaust ventilation system.^[2] Avoid inhalation, and contact with skin and eyes.^[2]

Step-by-Step Disposal Procedure

The primary recommended method for the disposal of **Delamanid-D4** is through a licensed hazardous material disposal company.

- Segregation and Collection:
 - Collect excess and expired **Delamanid-D4** in a suitable, closed, and clearly labeled container.
 - Do not mix with other waste streams unless explicitly permitted by the disposal company.
- Engage a Licensed Disposal Company:
 - Contact a certified hazardous waste disposal company to arrange for pickup and disposal.
 - Provide them with the Safety Data Sheet (SDS) for **Delamanid-D4** to ensure they have all the necessary information for safe handling and transport.
- Incineration (as per disposal facility):
 - The recommended disposal method is incineration in a facility equipped with an afterburner and scrubber to handle potentially toxic fumes that may be emitted under fire conditions.^[1]
- Disposal of Contaminated Packaging:
 - Any packaging that has been in contact with **Delamanid-D4** should be disposed of in the same manner as the chemical itself.^[1]
- Regulatory Compliance:
 - Ensure that all federal, state, and local environmental regulations regarding the disposal of this material are strictly followed.^{[1][3]}

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate and Secure the Area: Keep unnecessary personnel away from the spill site.[\[1\]](#)
- Ventilate the Area: Ensure adequate ventilation.[\[1\]](#)
- Contain the Spill: Avoid the generation of dust during clean-up.[\[1\]](#) For solutions, absorb with a finely-powdered liquid-binding material such as diatomite.[\[2\]](#) For powders, sweep or vacuum up the material.[\[1\]](#)
- Decontaminate: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[2\]](#)
- Collect and Dispose: Place all contaminated materials into a suitable, closed container for disposal according to the procedures outlined above.[\[3\]](#)
- Prevent Environmental Contamination: Do not allow the product to enter drains, water courses, or the soil.[\[1\]](#)[\[2\]](#)

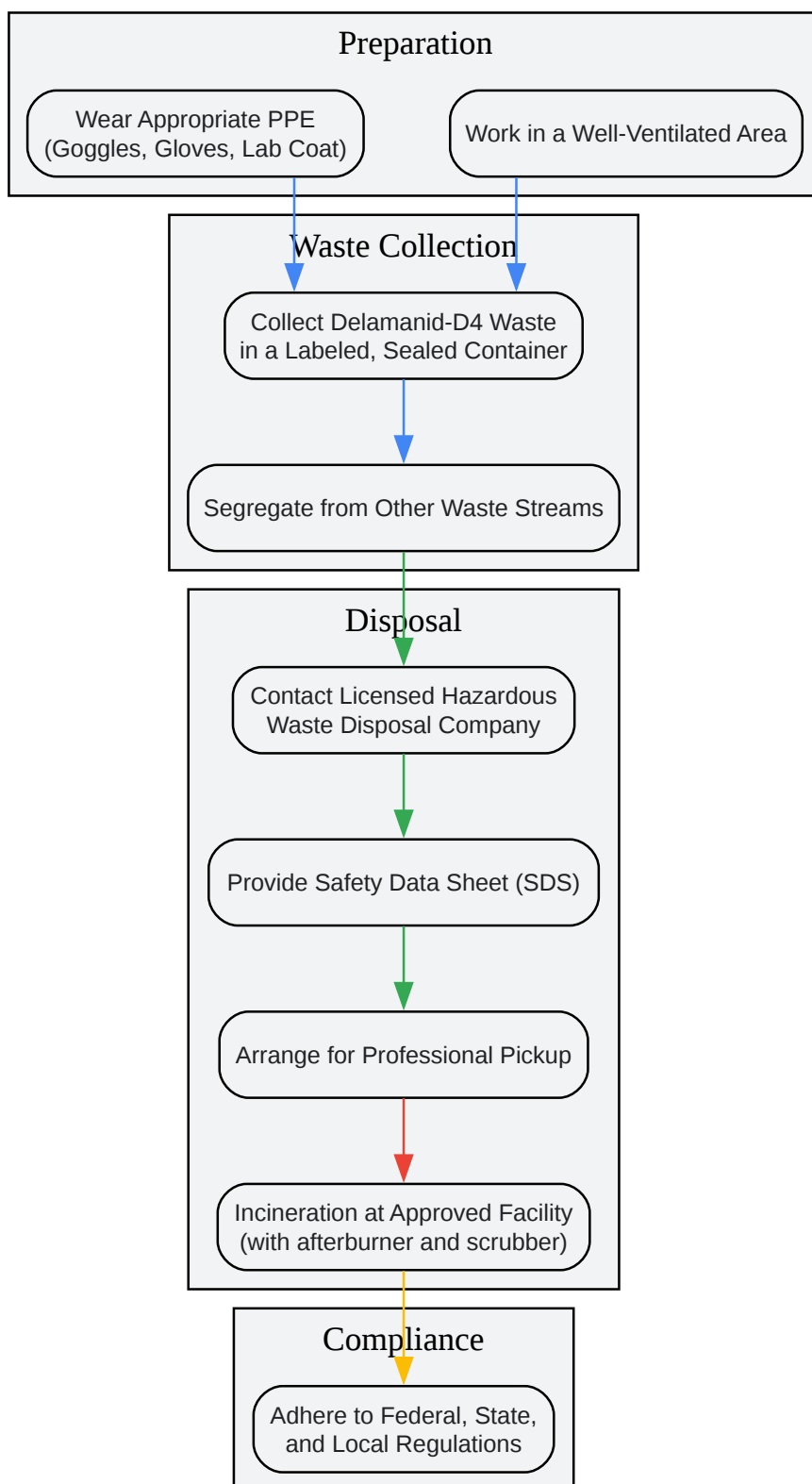
Storage Information

Proper storage is crucial to maintain the stability of **Delamanid-D4** and to prevent accidental release.

Storage Condition	Temperature	Duration
Powder	-20°C	
In solvent	-80°C	6 months
In solvent	-20°C	1 month
Long-term (as per some suppliers)	Refrigerator (2-8°C)	

Data sourced from various supplier recommendations.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Disposal Workflow



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Caption: Workflow for the proper disposal of **Delamanid-D4**.

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